

Developing analogs of 6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime

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Compound of Interest

Compound Name:	6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime
CAS No.:	338967-02-5
Cat. No.:	B2655977

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Executive Summary & Rationale

This guide details the synthesis, structural optimization, and biological evaluation of **6-[(4-Chlorophenyl)sulfanyl]nicotinaldehyde oxime** and its analogs.

Scientific Context: This molecule represents a critical scaffold in the development of non-quaternary reactivators for acetylcholinesterase (AChE) inhibited by organophosphorus (OP) nerve agents (e.g., Sarin, VX) and pesticides. Unlike standard FDA-approved antidotes (e.g., Pralidoxime/2-PAM), which are permanently charged quaternary ammonium salts and cannot cross the Blood-Brain Barrier (BBB), this scaffold is uncharged and lipophilic.

The "6-sulfanyl" moiety serves two functions:

- **Lipophilicity:** The 4-chlorophenyl thioether tail increases logP, facilitating CNS penetration to treat central respiratory depression.

- Affinity: It targets the hydrophobic patch of the AChE active site gorge, improving binding affinity compared to simple pyridine aldoximes.

Synthetic Protocol: The Modular Assembly

We utilize a convergent, two-step synthetic pathway designed for high-throughput analog generation. This protocol is self-validating via intermediate isolation.

Step 1: Nucleophilic Aromatic Substitution (S_NAr)

Formation of the thioether linkage.

Reagents:

- Substrate: 6-Chloronicotinaldehyde (1.0 eq)
- Nucleophile: 4-Chlorothiophenol (1.1 eq)
- Base: Potassium Carbonate () (2.0 eq)
- Solvent: DMF (Anhydrous)

Protocol:

- Dissolve 6-chloronicotinaldehyde (141.5 mg, 1 mmol) in DMF (5 mL) under atmosphere.
- Add (276 mg, 2 mmol) followed by 4-chlorothiophenol (159 mg, 1.1 mmol).
 - Mechanistic Note: The nitrogen atom in the pyridine ring withdraws electron density from the C6 position, activating the chlorine for displacement. If the reaction is sluggish, heat to 80°C.
- Monitor via TLC (Hexane:EtOAc 4:1). The starting material (

) should disappear, replaced by a lower

spot.

- Workup: Pour into ice water (50 mL). The product usually precipitates. Filter and wash with cold water.
- Validation:

NMR must show the loss of the C6-Cl shift and appearance of aromatic phenyl protons.

Step 2: Oximation (Condensation)

Installation of the reactivating pharmacophore.

Reagents:

- Intermediate: 6-[(4-chlorophenyl)sulfanyl]nicotinaldehyde (from Step 1)
- Reagent: Hydroxylamine Hydrochloride () (1.5 eq)
- Base: Sodium Acetate () (2.0 eq) or Pyridine
- Solvent: Ethanol/Water (4:1)

Protocol:

- Suspend the aldehyde intermediate in Ethanol (10 mL).
- Add
and
.
- Reflux at 80°C for 2 hours.

- Workup: Evaporate ethanol. Add water. Extract with EtOAc.[1]
- Purification: Recrystallization from Ethanol/Hexane is preferred over column chromatography to preserve the E/Z isomer ratio (E-isomer is typically the active reactivator).

Strategic Analog Design (SAR)

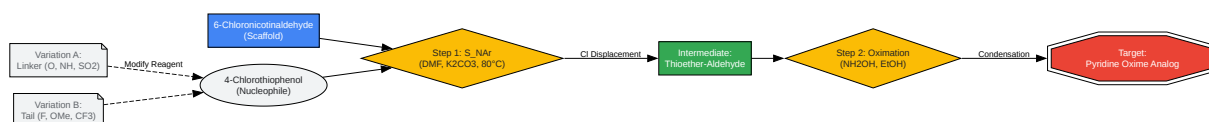
To optimize this scaffold, researchers should systematically vary three zones. The table below guides the rationale for analog generation.

Zone	Modification	Rationale	Expected Outcome
A (Head)	3-Oxime vs. 4-Oxime	Geometry of AChE active site attack.	4-Oximes often show higher reactivation rates (nucleophilic angle).
B (Linker)	-S- vs. -O- vs. -NH-	Electronic influence on Pyridine ring.	-O- decreases lipophilicity; -S- maximizes lipophilicity and metabolic stability.
C (Tail)	4-F, 4-OMe, 4-	Tuning electronic density of the tail.	Electron-withdrawing groups (F,) may improve - stacking in the enzyme gorge.

Visualization of Workflows

Figure 1: Synthetic Logic & Mechanism

This diagram illustrates the reaction flow and the critical decision nodes for analog development.

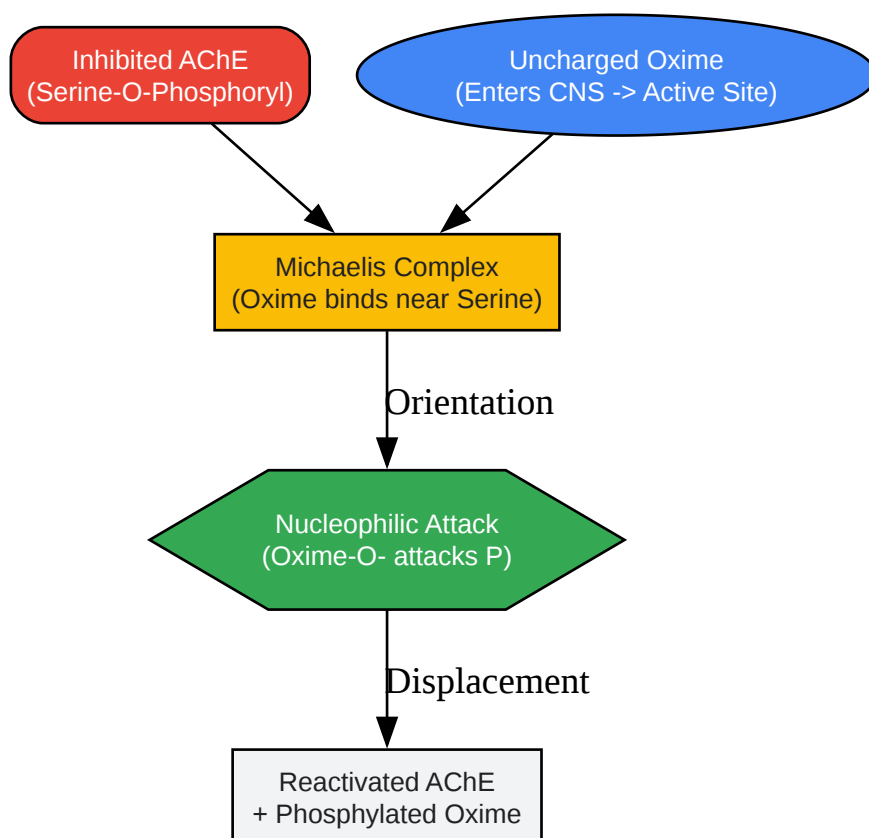


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Caption: Convergent synthetic pathway for thioether-pyridine oximes via S_NAr and condensation.

Figure 2: Mechanism of AChE Reactivation

Understanding the biological target is crucial for design. The oxime must penetrate the gorge and displace the phosphate.



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Caption: Mechanism of oxime-mediated reactivation of organophosphate-inhibited Acetylcholinesterase.

Biological Evaluation Protocol (Self-Validating)

To verify the efficacy of synthesized analogs, use the modified Ellman's Assay.

Reagents:

- Enzyme: Recombinant Human AChE (hAChE).
- Substrate: Acetylthiocholine iodide (ATCh).
- Chromogen: DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)).
- Inhibitor: Paraoxon-ethyl (surrogate for nerve agents).

Workflow:

- Inhibition: Incubate hAChE with Paraoxon (100 nM) for 30 min until activity is <1%. Remove excess inhibitor via spin column (Critical step to prevent re-inhibition).
- Reactivation: Add the synthesized Oxime Analog () and incubate at 37°C.
- Measurement: At time intervals (10, 20, 30 min), take an aliquot. Add ATCh and DTNB.
- Readout: Measure Absorbance at 412 nm. The production of the yellow TNB anion indicates restored enzyme activity.
- Calculation:

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